

Proper Disposal of Benzoylglycylglycine: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: **Benzoylglycylglycine**

Cat. No.: **B072205**

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For researchers, scientists, and drug development professionals, the proper disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. This guide provides essential information and step-by-step procedures for the safe disposal of **Benzoylglycylglycine**.

Benzoylglycylglycine, also known as Hippurylglycine, is a chemical compound that requires careful handling and disposal in accordance with laboratory safety protocols and local regulations. While specific hazard classifications can vary by supplier, it is prudent to handle this compound as a potentially hazardous substance.

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, ensure you are wearing appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Handle the chemical in a well-ventilated area, preferably within a fume hood, to avoid inhalation of any dust or aerosols.

Step-by-Step Disposal Procedure

The primary method for the disposal of solid **Benzoylglycylglycine** is through a licensed chemical waste disposal service. Do not dispose of this chemical in the regular trash or down the drain.

- Containment:

- Ensure the **Benzoylglycylglycine** waste is in a solid, dry form.
- Carefully sweep up any remaining solid material, avoiding the creation of dust.
- Place the waste in a clearly labeled, sealed, and compatible container. Polyethylene or glass containers are generally suitable.

- Labeling:
 - Label the waste container clearly with the full chemical name: "**Benzoylglycylglycine**".
 - Include the CAS Number: 1145-32-0.
 - Add any relevant hazard symbols as indicated by the safety data sheet (SDS).
- Storage:
 - Store the sealed waste container in a designated, secure chemical waste storage area.
 - This area should be away from incompatible materials.
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor to arrange for pickup and proper disposal.
 - Follow all institutional and local regulations for the collection and disposal of chemical waste.

Spill and Contamination Cleanup

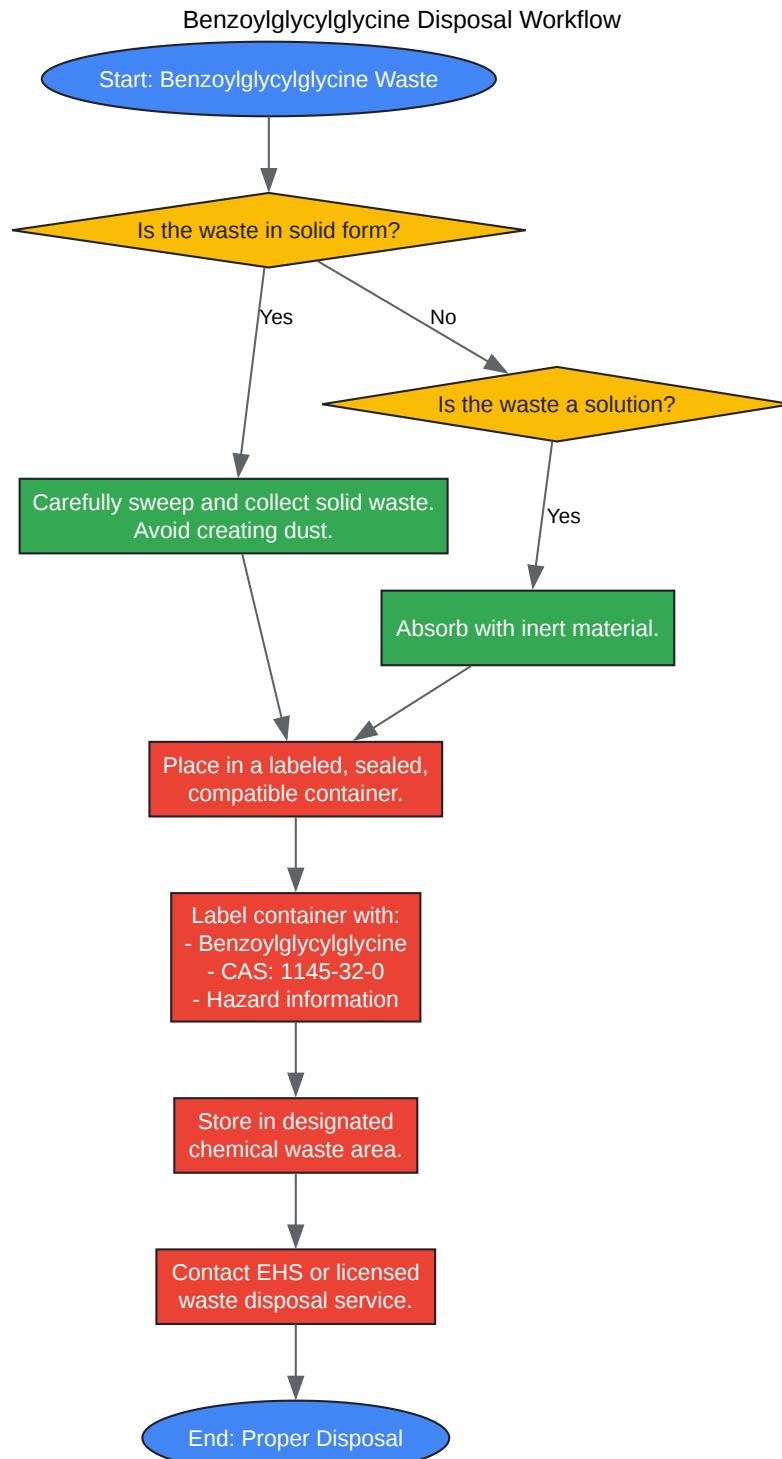
In the event of a spill, the following steps should be taken:

- Evacuate and Ventilate: Evacuate non-essential personnel from the immediate area and ensure adequate ventilation.
- Contain the Spill: For solid spills, carefully sweep up the material to avoid generating dust. For solutions, absorb with an inert material (e.g., vermiculite, dry sand).

- Collect Waste: Place all contaminated materials, including cleaning supplies and contaminated PPE, into a sealed and labeled hazardous waste container.
- Decontaminate: Clean the spill area with a suitable solvent or detergent and water. Collect the cleaning materials for disposal as hazardous waste.

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Benzoylglycylglycine**.

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Caption: Decision workflow for the proper disposal of **Benzoylglycylglycine**.

Disclaimer: This information is intended as a general guide. Always consult the specific Safety Data Sheet (SDS) for **Benzoylglycylglycine** provided by your supplier and follow all applicable federal, state, and local regulations for chemical waste disposal.

- To cite this document: BenchChem. [Proper Disposal of Benzoylglycylglycine: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b072205#benzoylglycylglycine-proper-disposal-procedures\]](https://www.benchchem.com/product/b072205#benzoylglycylglycine-proper-disposal-procedures)

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